

# Navigating the Disposal of TG2-179-1 in a Laboratory Setting

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## Compound of Interest

Compound Name: **TG2-179-1**

Cat. No.: **B14085983**

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For researchers, scientists, and drug development professionals handling **TG2-179-1**, a potent inhibitor of BRCA1-associated protein 1 (BAP1), adherence to proper disposal procedures is a critical component of laboratory safety and regulatory compliance.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) While a specific, universally mandated disposal protocol for **TG2-179-1** is not publicly available, established guidelines for the disposal of laboratory chemical waste provide a necessary framework. All handling and disposal activities must be conducted in accordance with local, state, and federal regulations and institutional policies.

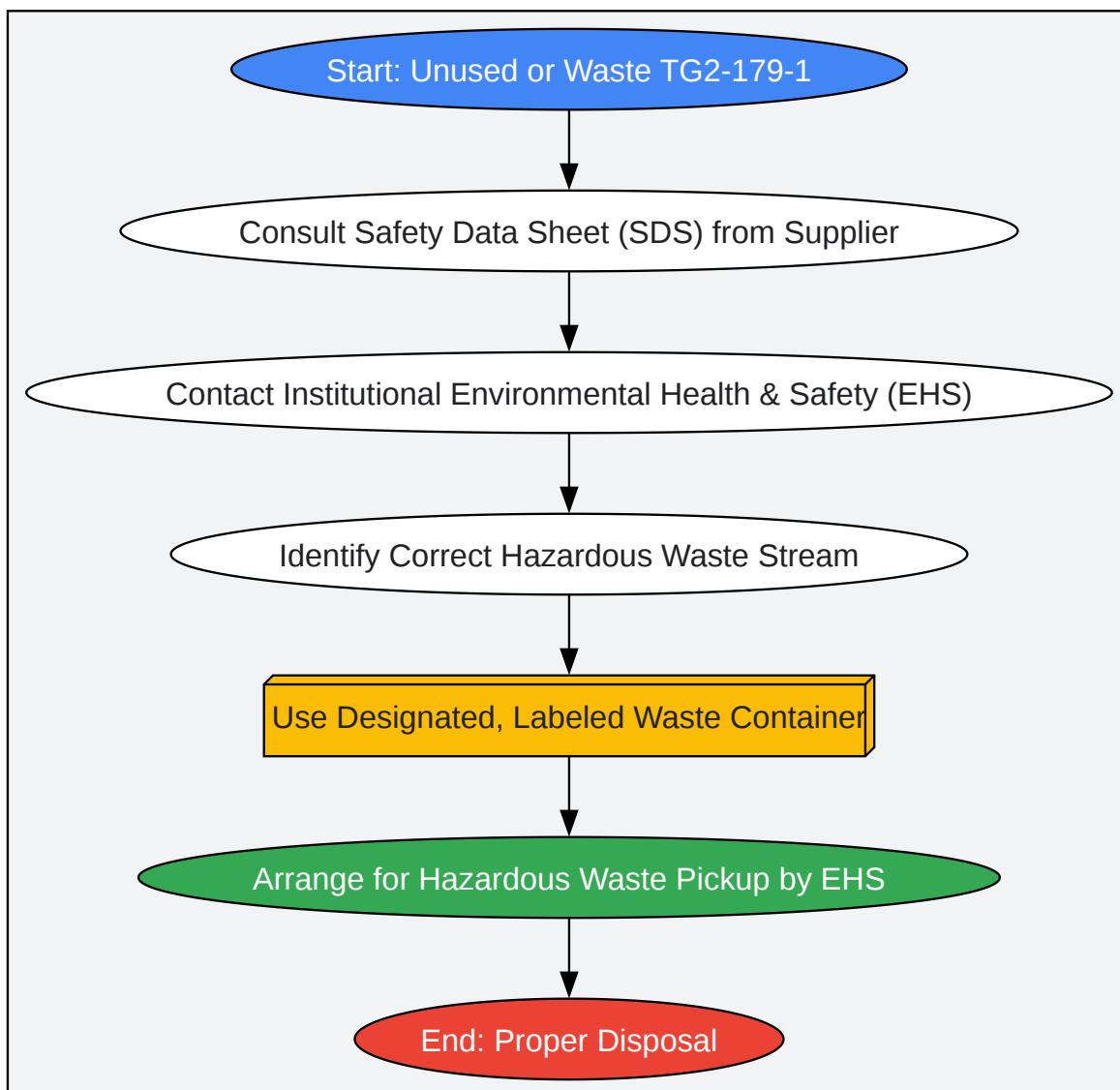
## Key Compound Information:

The following table summarizes essential information for **TG2-179-1**, a compound intended for research use only.[\[1\]](#)[\[3\]](#)

Property	Value
CAS Number	1135023-19-6
Molecular Formula	C <sub>22</sub> H <sub>14</sub> ClFN <sub>4</sub> O <sub>2</sub> S <sub>2</sub>
Appearance	Solid
Storage	-20°C
Primary Hazard	For research use only. Not for human or veterinary use.

### General Disposal Procedures for Laboratory Chemicals:

The proper disposal of **TG2-179-1**, as with any laboratory chemical, should be approached systematically to ensure safety and environmental protection. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific guidance. The general workflow for chemical waste disposal is outlined below.



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## References

- 1. caymanchem.com [caymanchem.com]
- 2. TG2-179-1|CAS 1135023-19-6|DC Chemicals [dcchemicals.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Targeting BAP1 with small compound inhibitor for colon cancer treatment - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Navigating the Disposal of TG2-179-1 in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14085983#tg2-179-1-proper-disposal-procedures\]](https://www.benchchem.com/product/b14085983#tg2-179-1-proper-disposal-procedures)

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